Core Topic: 4-Methylisoxazole Solubility and Stability Studies

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Compound of Interest

Compound Name:	*4-Methylisoxazole*
CAS No.:	*6454-84-8*
Cat. No.:	*B1601460*

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Introduction: The Pivotal Role of **4-Methylisoxazole** in Preclinical Development

4-Methylisoxazole is a five-membered heterocyclic compound featuring a nitrogen and an oxygen atom adjacent to one another. As a structural motif, the isoxazole ring is of significant interest in medicinal chemistry, appearing in a range of FDA-approved drugs and clinical candidates.[1][2] Its utility stems from its ability to act as a bioisostere for other functional groups, engage in hydrogen bonding, and contribute to the overall physicochemical profile of a molecule, influencing absorption, distribution, metabolism, and excretion (ADME) properties.[3]

Despite its prevalence as a building block, detailed public data on the fundamental properties of the parent **4-Methylisoxazole** scaffold is surprisingly scarce. This guide addresses this critical knowledge gap. For professionals in drug development, a comprehensive understanding of a core scaffold's solubility and stability is not merely academic; it is the foundation upon which successful drug design, formulation, and regulatory approval are built. A poorly soluble compound presents immense challenges in achieving therapeutic bioavailability, while an unstable molecule can lead to loss of efficacy and the generation of potentially toxic degradants.

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This document provides a robust framework for evaluating the solubility and stability of **4-Methylisoxazole**. It moves beyond a simple recitation of facts to explain the causality behind experimental design, offering self-validating protocols that ensure data integrity. Where specific experimental data for **4-Methylisoxazole** is not publicly available, we will infer likely behavior based on the known chemistry of the isoxazole ring and provide detailed methodologies for researchers to generate this crucial data in their own laboratories.

Section 1: Physicochemical Profile of 4-Methylisoxazole

A molecule's inherent physicochemical properties are the primary determinants of its solubility and stability. Based on computational models and data for the core structure, we can establish a baseline profile.

Property	Value	Data Source
Molecular Formula	C_4H_5NO	PubChem[4]
Molecular Weight	83.09 g/mol	PubChem[4]
XLogP3-AA (LogP)	0.7	PubChem (Computed)[4]
Hydrogen Bond Donors	0	PubChem (Computed)[4]
Hydrogen Bond Acceptors	2	PubChem (Computed)[4]

The computed LogP value of 0.7 suggests that **4-Methylisoxazole** is a relatively polar molecule, which would predict some degree of aqueous solubility. The presence of two hydrogen bond acceptors (the ring nitrogen and oxygen) further supports its potential to interact with polar protic solvents like water.

Section 2: Solubility Assessment Framework

Solubility is a critical attribute that dictates a drug candidate's dissolution rate and subsequent absorption. The goal of this section is to provide a comprehensive protocol for determining the thermodynamic solubility of **4-Methylisoxazole** across a range of pharmaceutically relevant solvents.

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The "Why": Rationale for Solvent Selection

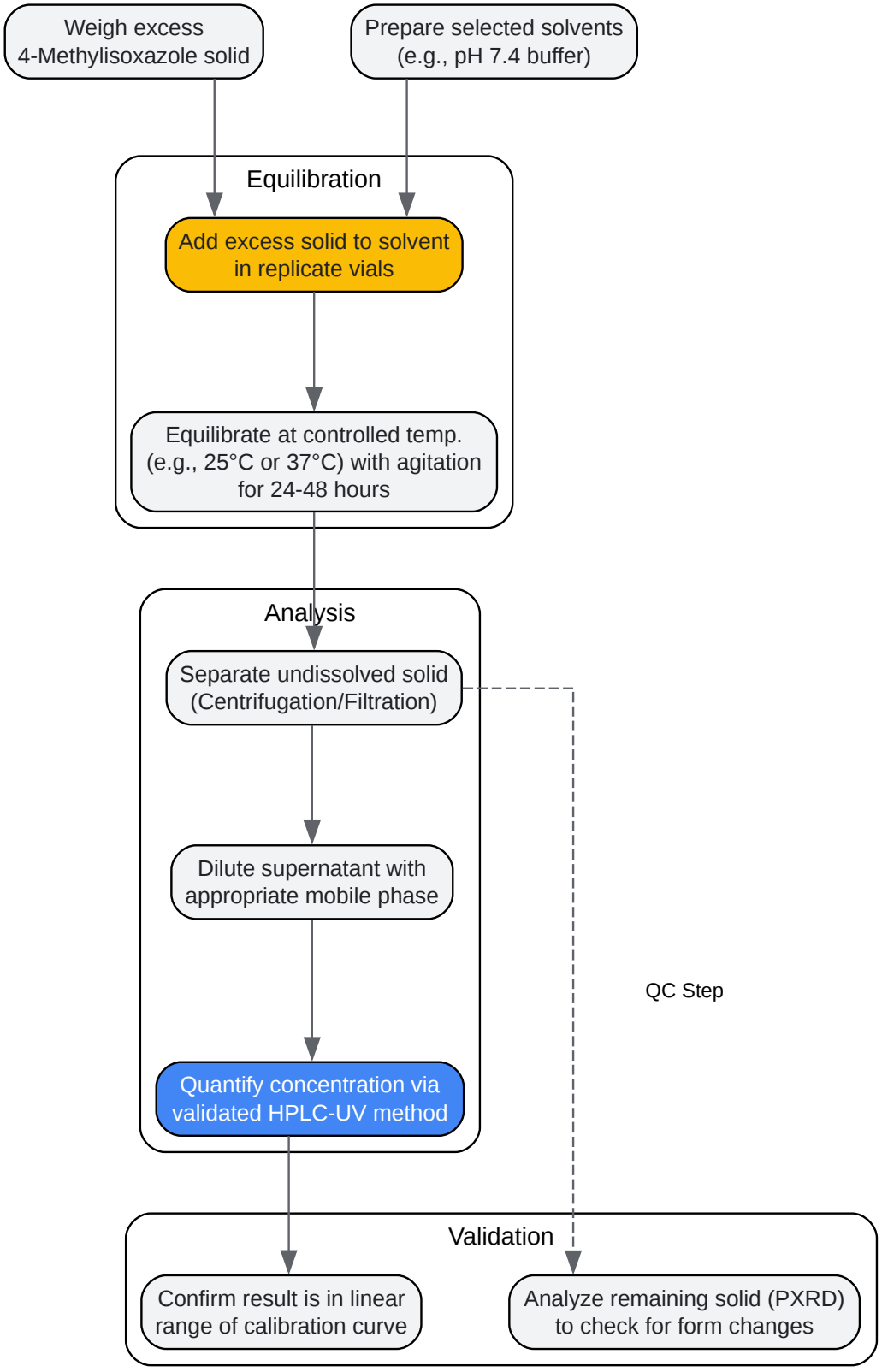
The choice of solvents is not arbitrary. It is a strategic decision designed to probe the molecule's behavior in environments it will encounter during synthesis, formulation, and physiological transit.

- Aqueous Buffers (pH 3.0, 7.4, 9.0): These are selected to mimic physiological conditions, from the acidic environment of the stomach to the near-neutral pH of blood plasma and the slightly alkaline conditions of the upper intestine.
- Organic Solvents (Methanol, Ethanol, Acetonitrile, DMSO): These are commonly used during synthesis, purification, and the preparation of stock solutions for biological assays. Understanding solubility in these solvents is crucial for practical laboratory handling and process development.
- Biorelevant Media (FaSSIF, FeSSIF): Fasted-State and Fed-State Simulated Intestinal Fluids provide a more accurate prediction of in vivo solubility by incorporating bile salts and phospholipids, which can significantly enhance the solubility of lipophilic compounds.

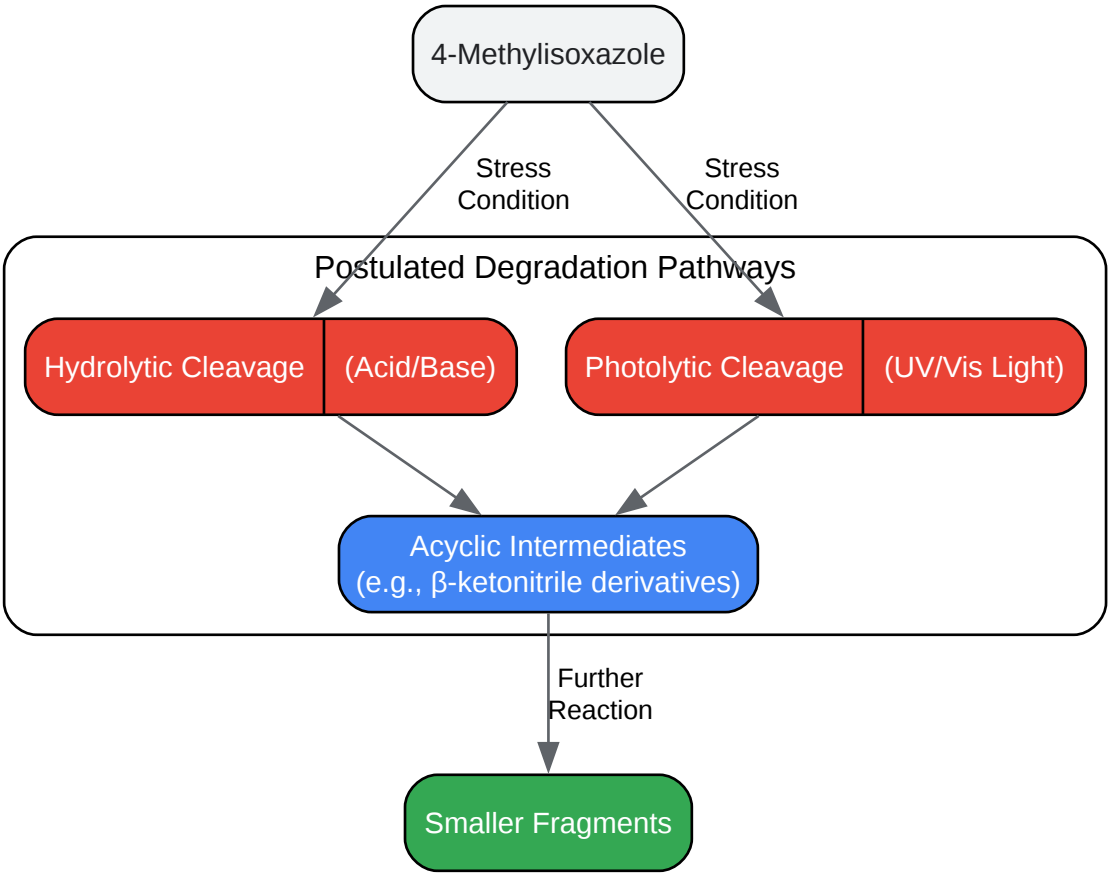
Experimental Workflow: Thermodynamic Solubility Determination

The following protocol is designed as a self-validating system for generating reliable solubility data.

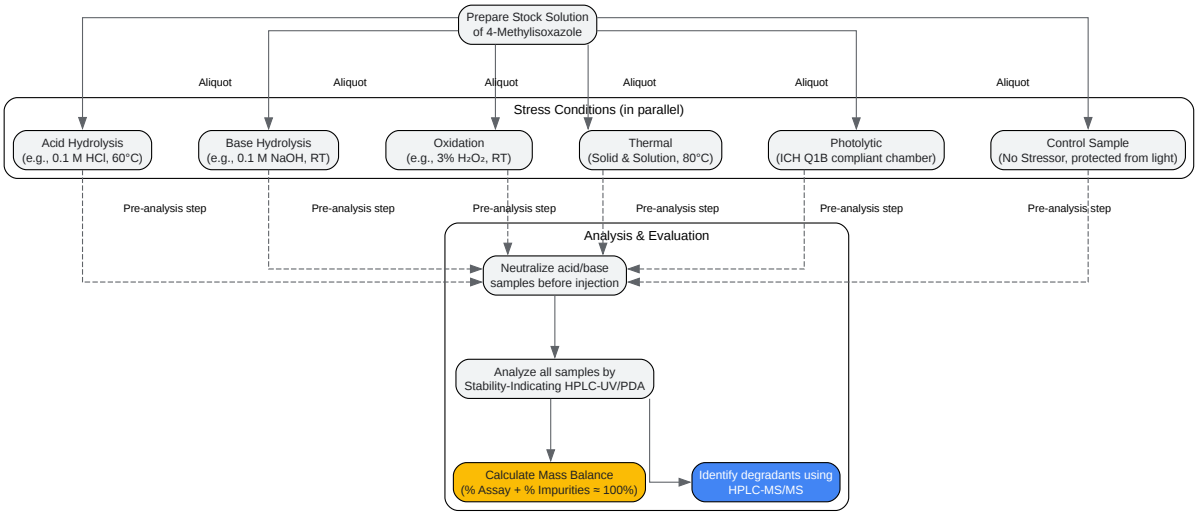
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Sources

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